

IMMH-010 Maleate: A Preclinical In-depth Analysis

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Compound of Interest

Compound Name: *Immh-010 maleate*

Cat. No.: *B15610061*

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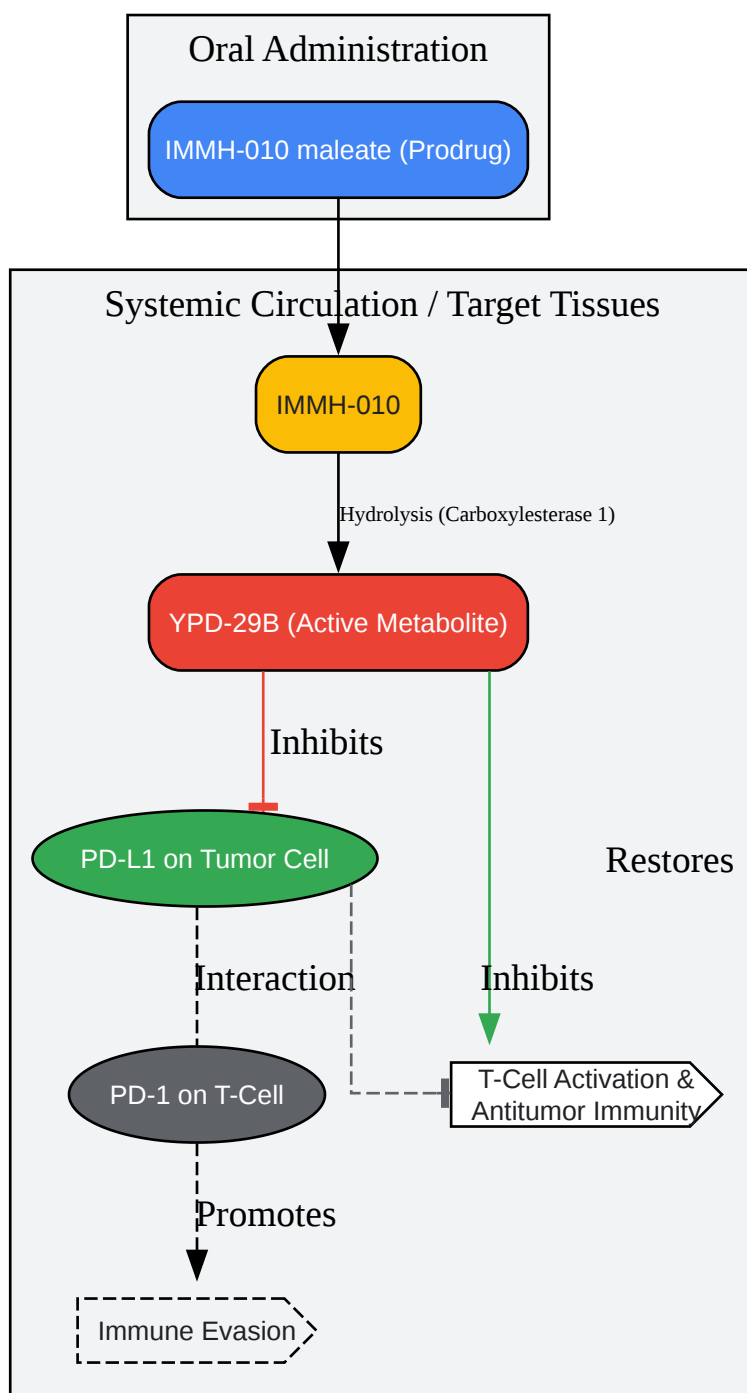
For Researchers, Scientists, and Drug Development Professionals

Introduction

IMMH-010 maleate is a novel, orally bioavailable small molecule prodrug of YPD-29B, a potent inhibitor of the programmed cell death-ligand 1 (PD-L1). This technical guide provides a comprehensive overview of the preclinical studies and findings for **IMMH-010 maleate**, focusing on its mechanism of action, pharmacokinetics, metabolism, and anti-tumor efficacy. The data presented herein is intended to inform researchers, scientists, and drug development professionals on the preclinical profile of this promising immuno-oncology agent. IMM-010 is currently in phase I clinical trials for the treatment of advanced malignant solid tumors.^{[1][2]}

Mechanism of Action

IMMH-010 is an ester prodrug designed to improve the druggability of its active metabolite, YPD-29B.^[1] Following oral administration, IMM-010 is rapidly converted to YPD-29B.^{[3][4]} YPD-29B effectively blocks the interaction between programmed cell death protein 1 (PD-1) and its ligand, PD-L1.^[4] This inhibition disrupts a key immune checkpoint pathway that is often exploited by cancer cells to evade immune surveillance. By blocking the PD-1/PD-L1 interaction, YPD-29B helps to restore T-cell activity against tumor cells.



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Caption: Mechanism of action of **IMM-H-010 maleate**.

Pharmacokinetics

The pharmacokinetic profile of IMM-010 and its active metabolite YPD-29B has been evaluated in rats and cynomolgus monkeys.

Rat Pharmacokinetic Parameters

Following a single oral administration of **IMM-010 maleate** to rats, the compound was rapidly and extensively converted to YPD-29B.^{[4][5]} The area under the plasma concentration-time curve (AUC) for both IMM-010 and YPD-29B was found to be proportional to the dose in the range of 10-100 mg/kg.^{[4][5][6]}

Parameter	10 mg/kg	30 mg/kg	100 mg/kg
IMM-010			
C _{max} (ng/mL)	18.3 ± 8.1	45.2 ± 13.5	158.2 ± 45.7
T _{max} (h)	0.5	0.7 ± 0.3	0.8 ± 0.3
AUC (0-t) (ng·h/mL)	20.7 ± 6.4	68.9 ± 20.1	254.6 ± 88.2
t _{1/2} (h)	1.1 ± 0.4	1.3 ± 0.3	1.6 ± 0.5
YPD-29B			
C _{max} (ng/mL)	480.6 ± 121.7	1350.8 ± 320.1	4256.4 ± 987.3
T _{max} (h)	1.0 ± 0.0	1.3 ± 0.5	1.8 ± 0.8
AUC (0-t) (ng·h/mL)	1587.4 ± 421.3	4890.1 ± 1123.5	16432.8 ± 3541.2
t _{1/2} (h)	2.9 ± 0.5	3.2 ± 0.6	3.5 ± 0.4
Data presented as mean ± SD.			

Cynomolgus Monkey Pharmacokinetic Parameters

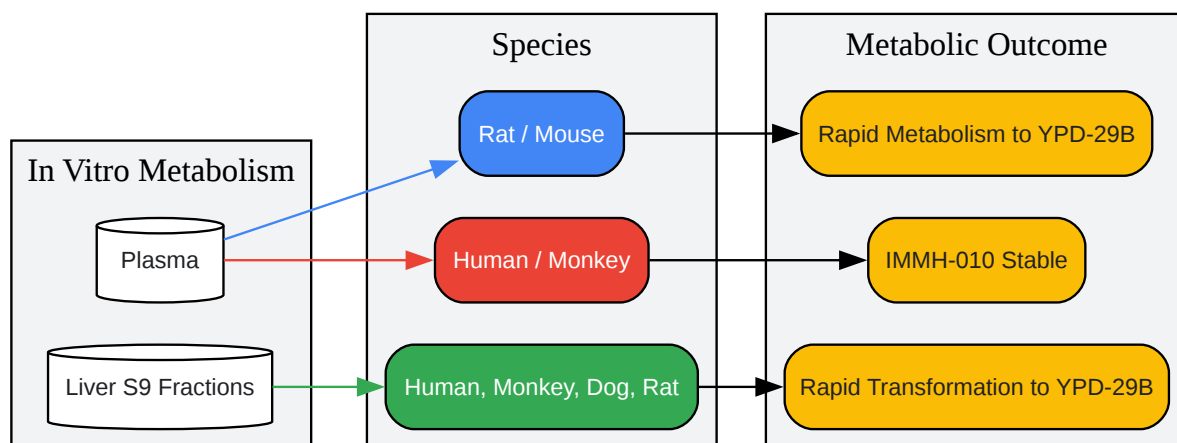
After a single 5 mg/kg oral dose of **IMM-010 maleate** in male cynomolgus monkeys, the peak plasma concentrations for IMM-010 and YPD-29B were reached within 1.5 hours.^[1]

Parameter	IMMH-010	YPD-29B
Dose (mg/kg)	5	-
Cmax (ng/mL)	9.46	35.5
Tmax (h)	< 1.5	< 1.5
AUC (ng·h/mL)	47.9	186
t1/2 (h)	5.16	9.00

Metabolism and Interspecies Variation

IMMH-010 is primarily metabolized to its active form, YPD-29B, through hydrolysis catalyzed by carboxylesterase 1 (CES1).[1][7] Four metabolites of IMM-010 have been identified in total.[1][8]

Significant interspecies differences in the metabolism of IMM-010 have been observed in plasma. The conversion of IMM-010 to YPD-29B is rapid in rat and mouse plasma, while the parent compound remains stable in human and monkey plasma.[1][2][8] Conversely, the transformation of IMM-010 to YPD-29B in liver S9 fractions is rapid and shows no obvious differences among human, monkey, dog, and rat species.[8] The intestine is not a major site of IMM-010 hydrolysis.[7][8]



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Caption: Interspecies variation in IMM-010 metabolism.

Tissue Distribution and Excretion in Rats

Following oral administration of 10 mg/kg **IMM-010 maleate** to rats, the parent drug and its active metabolite were widely distributed in tissues.^[9]

Tissue Distribution of IMM-010 and YPD-29B in Rats

Compound	Primary Distribution Tissues
IMM-010	Adrenal gland, lymph nodes, heart, liver, spleen ^{[4][5][9]}
YPD-29B	Liver, lymph, kidney, lung ^{[4][5][9]}

Excretion Profile in Rats (72h post 10 mg/kg oral dose)

Excretion Route	% of Administered Dose
Feces	
Unchanged IMM-010	7.99% ^{[4][5][9]}
YPD-29B	19.65% ^[9]
Urine	
YPD-29B	1.17% ^[9]
Total Recovered	~28.81% ^{[4][5][9]}

Anti-Tumor Efficacy

IMM-010 has demonstrated significant anti-tumor activity in B16F10 melanoma and MC38 colon carcinoma xenograft mouse models.^{[1][8]} The half-life of YPD-29B in tumors was found to be 7.6 to 25 times longer than in plasma, suggesting prolonged target engagement in the tumor microenvironment.^[1]

Experimental Protocols

Pharmacokinetic Studies in Rats

- Animals: Female Sprague-Dawley rats.[4]
- Formulation: **IMMH-010 maleate** was suspended in 0.5% sodium carboxymethyl cellulose.[4][9]
- Dosing: Single intragastric administration at doses of 10, 30, and 100 mg/kg.[9]
- Sample Collection: Blood samples were collected via the orbital plexus at specified time points up to 48 hours into heparinized tubes containing NaF.[9] Plasma was separated by centrifugation.[9]
- Analysis: Plasma concentrations of IMM-010 and YPD-29B were determined by a validated LC-MS/MS method.[4][6]

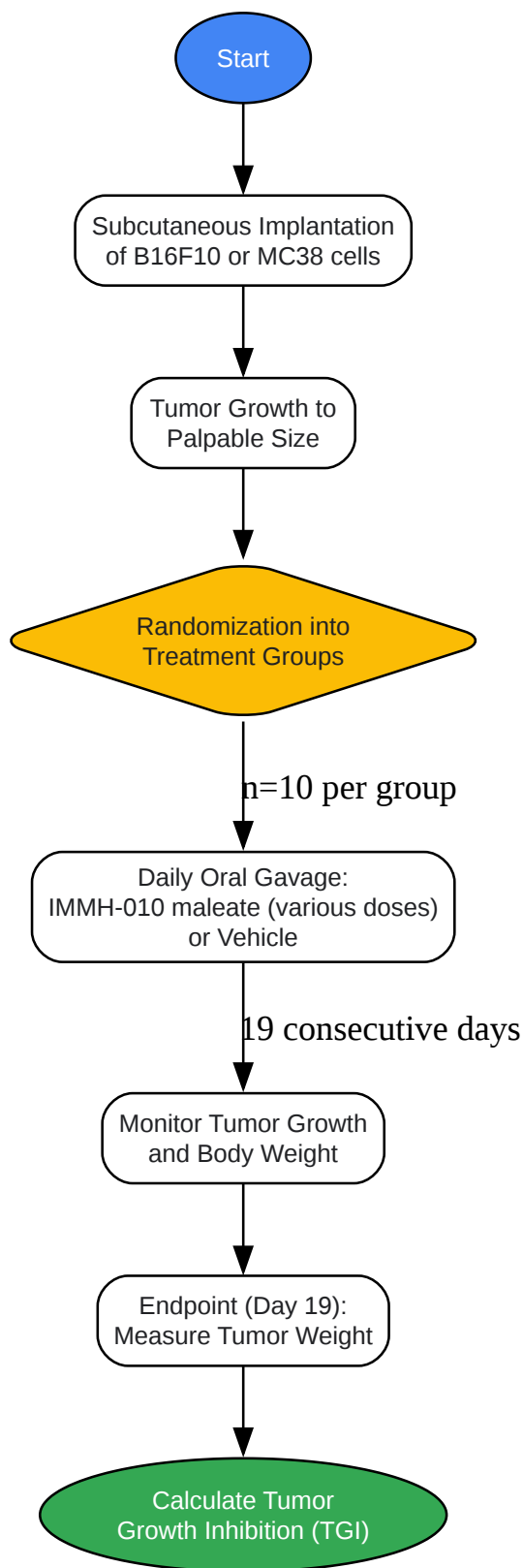
Pharmacokinetic Studies in Cynomolgus Monkeys

- Animals: Four male cynomolgus monkeys.[1][7]
- Formulation: **IMMH-010 maleate** was suspended in 0.5% carboxymethyl cellulose to a concentration of 1 mg/mL.[1][7]
- Dosing: Single oral gavage administration of 5 mg/kg.[1][7]
- Sample Collection: Serial blood samples were collected up to 48 hours.[1][7]
- Analysis: Plasma concentrations of IMM-010 and YPD-29B were determined by LC-MS/MS.[1][7]

In Vivo Anti-Tumor Efficacy Studies

- Animal Models: B16F10 melanoma and MC38 colon carcinoma xenograft models.[7]
- Cell Implantation: B16F10 or MC38 cells were injected subcutaneously into the right flanks of mice.[7]
- Treatment: Mice received once-daily oral administration of **IMMH-010 maleate** (1.25, 2.5, 5, and 10 mg/kg) or vehicle (0.5% carboxymethyl cellulose) for 19 consecutive days.[7]

- Endpoint: Tumor growth inhibition was calculated based on tumor weight at the end of the study.[7]



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